

Spectroscopic and Analytical Characterization of 5F-EDMB-PINACA: A Technical Guide

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Compound of Interest

Compound Name: 5F-Edmb-pinaca

Cat. No.: B3026391

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Introduction

5F-EDMB-PINACA is a synthetic cannabinoid that has been identified in forensic casework.[1] [2] As a member of the indazole-3-carboxamide class of synthetic cannabinoids, it is structurally related to other compounds of forensic interest, such as 5F-MDMB-PINACA (5F-ADB). From a clinical and forensic toxicology perspective, the rapid emergence and chemical diversity of synthetic cannabinoids present continuous analytical challenges. This document provides a summary of the available spectroscopic data and analytical methodologies for the characterization of **5F-EDMB-PINACA**, intended to assist researchers and scientists in its identification and study.

Spectroscopic Data

The definitive spectroscopic characterization of **5F-EDMB-PINACA**, including detailed ¹H NMR, ¹³C NMR, and FTIR data, has been published by Liu et al. (2017). While the full dataset from this primary source could not be retrieved in the immediate search, the following tables are structured to present this data once obtained. The information is crucial for the unambiguous identification of the compound.

Nuclear Magnetic Resonance (NMR) Data

Note: The following NMR data is attributed to Liu C, Jia W, Hua Z, Qian Z (2017). "Identification and analytical characterization of six synthetic cannabinoids>NNL-3, 5F-NPB-22-7N, 5F-AKB-48-7N, **5F-EDMB-PINACA**, EMB-FUBINACA, and EG-018". Drug Testing and Analysis. 9 (8): 1251–1261. Specific chemical shifts, multiplicities, and coupling constants were not available in the searched resources.

Table 1: ¹H NMR Spectroscopic Data for **5F-EDMB-PINACA**

Assignment	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
Data not available			

Table 2: ¹³C NMR Spectroscopic Data for **5F-EDMB-PINACA**

Assignment	Chemical Shift (δ) ppm
Data not available	

Infrared (IR) Spectroscopy Data

Note: The following IR data is attributed to Liu C, Jia W, Hua Z, Qian Z (2017). "Identification and analytical characterization of six synthetic cannabinoids>NNL-3, 5F-NPB-22-7N, 5F-AKB-48-7N, **5F-EDMB-PINACA**, EMB-FUBINACA, and EG-018". Specific wavenumbers were not available in the searched resources.

Table 3: Key IR Absorption Bands for **5F-EDMB-PINACA**

Wavenumber (cm ⁻¹)	Functional Group Assignment
Data not available	

Experimental Protocols

The following sections detail the methodologies used for the analysis of **5F-EDMB-PINACA** in forensic and research laboratories.

Gas Chromatography-Mass Spectrometry (GC-MS)

A common method for the identification of **5F-EDMB-PINACA** in seized materials involves GC-MS analysis.

- Sample Preparation: Acid/Base extraction.
- Instrumentation: Agilent 5975 Series GC/MSD System.
- Column: Zebron™ Inferno™ ZB-35HT (15 m x 250 µm x 0.25 µm).
- Carrier Gas: Helium (Flow: 1 mL/min).
- Temperatures:
 - Injection Port: 265 °C
 - Transfer Line: 300 °C
 - MS Source: 230 °C
 - MS Quad: 150 °C
- Oven Program: 60 °C for 0.5 min, ramp to 340 °C at 35 °C/min, hold for 6.5 min.
- Injection: 1 µL, splitless.
- MS Parameters:
 - Mass Scan Range: 40-550 m/z.

Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS)

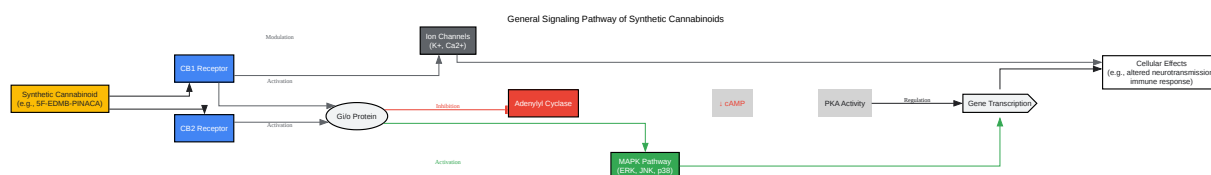
For more sensitive detection and structural confirmation, LC-QTOF-MS is employed.

- Sample Preparation: 1:100 dilution of acid/base extraction in mobile phase.
- Instrumentation: Sciex TripleTOF® 5600+ with a Shimadzu Nexera XR UHPLC.

- Column: Phenomenex® Kinetex C18 (50 mm x 3.0 mm, 2.6 μ m).
- Mobile Phase:
 - A: Ammonium formate (10 mM, pH 3.0)
 - B: Acetonitrile with 0.1% formic acid
- Gradient: Initial: 95% A, 5% B; ramp to 5% A, 95% B over 13 min; return to initial conditions at 15.5 min.
- Temperatures:
 - Autosampler: 15 °C
 - Column: 50 °C
- Injection Volume: 10 μ L.
- QTOF Parameters:
 - TOF MS Scan Range: 100-510 Da.

Signaling Pathway

Synthetic cannabinoids like **5F-EDMB-PINACA** primarily exert their effects through the activation of cannabinoid receptors CB1 and CB2, which are G-protein coupled receptors (GPCRs). The diagram below illustrates a generalized signaling pathway initiated by the binding of a synthetic cannabinoid to these receptors.



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Caption: General signaling pathway of synthetic cannabinoids.

Conclusion

The analytical characterization of **5F-EDMB-PINACA** relies on a combination of spectroscopic and spectrometric techniques. While detailed NMR and IR data are available in the scientific literature, access to these primary sources is essential for definitive structural confirmation. The provided experimental protocols for GC-MS and LC-QTOF-MS offer robust methods for the detection and identification of this compound in various samples. Understanding the interaction of **5F-EDMB-PINACA** with cannabinoid receptors and their downstream signaling pathways is crucial for elucidating its pharmacological and toxicological profile. This guide serves as a foundational resource for professionals engaged in the research and analysis of novel psychoactive substances.

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References

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